

Foundational Principles of Alkane Nomenclature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-3,5-dimethyloctane

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The IUPAC system for naming organic compounds provides a standardized and unambiguous method for communicating chemical structures. For alkanes, the fundamental rules involve a hierarchical process of identifying the core structure and its attached groups.^{[1][2]} The key steps, which will be elaborated upon for the target molecule, include:

- Identifying the parent hydrocarbon chain: This is the longest continuous chain of carbon atoms within the molecule.
- Numbering the parent chain: The chain is numbered to assign the lowest possible locants (position numbers) to the substituent groups.
- Identifying and naming substituents: Any groups attached to the parent chain are identified and named.
- Assembling the complete name: The substituents are listed in alphabetical order, preceded by their locants, followed by the name of the parent chain.^{[3][4]}

Step-by-Step IUPAC Naming of 4-Ethyl-3,5-dimethyloctane

The name "**4-Ethyl-3,5-dimethyloctane**" suggests a molecule with an eight-carbon parent chain, an ethyl group at the fourth carbon, and methyl groups at the third and fifth carbons.^[5] ^[6] The following sections will verify this name by applying the IUPAC rules to its chemical structure.

Step 1: Identification of the Parent Chain

The primary step is to identify the longest continuous chain of carbon atoms in the molecule's structure. For **4-Ethyl-3,5-dimethyloctane**, the structure is as follows:

Caption: Chemical structure of **4-Ethyl-3,5-dimethyloctane**.

By examining the structure, the longest continuous chain of carbon atoms is the horizontal eight-carbon chain. This establishes "octane" as the parent name.^[7]

Step 2: Numbering the Parent Chain

The parent octane chain must be numbered to give the substituents the lowest possible locants. This is determined by numbering the chain from both ends and comparing the resulting locant sets.

- Numbering from Left to Right:
 - A methyl group is at position 3.
 - An ethyl group is at position 4.
 - A methyl group is at position 5.
 - This gives the locant set (3, 4, 5).
- Numbering from Right to Left:
 - A methyl group is at position 4.
 - An ethyl group is at position 5.
 - A methyl group is at position 6.
 - This gives the locant set (4, 5, 6).

According to the "first point of difference" rule, the set (3, 4, 5) is lower than (4, 5, 6). Therefore, the correct numbering is from left to right.

Caption: Correct numbering of the parent chain.

Step 3: Identifying and Naming the Substituents

Based on the correct numbering, the substituents are:

Position	Substituent
3	Methyl
4	Ethyl
5	Methyl

Since there are two methyl groups, they are combined using the prefix "di-".

Step 4: Assembling the Full IUPAC Name

The final step is to assemble the name by listing the substituents alphabetically, followed by the parent name. The prefixes "di-", "tri-", etc., are not considered for alphabetization.

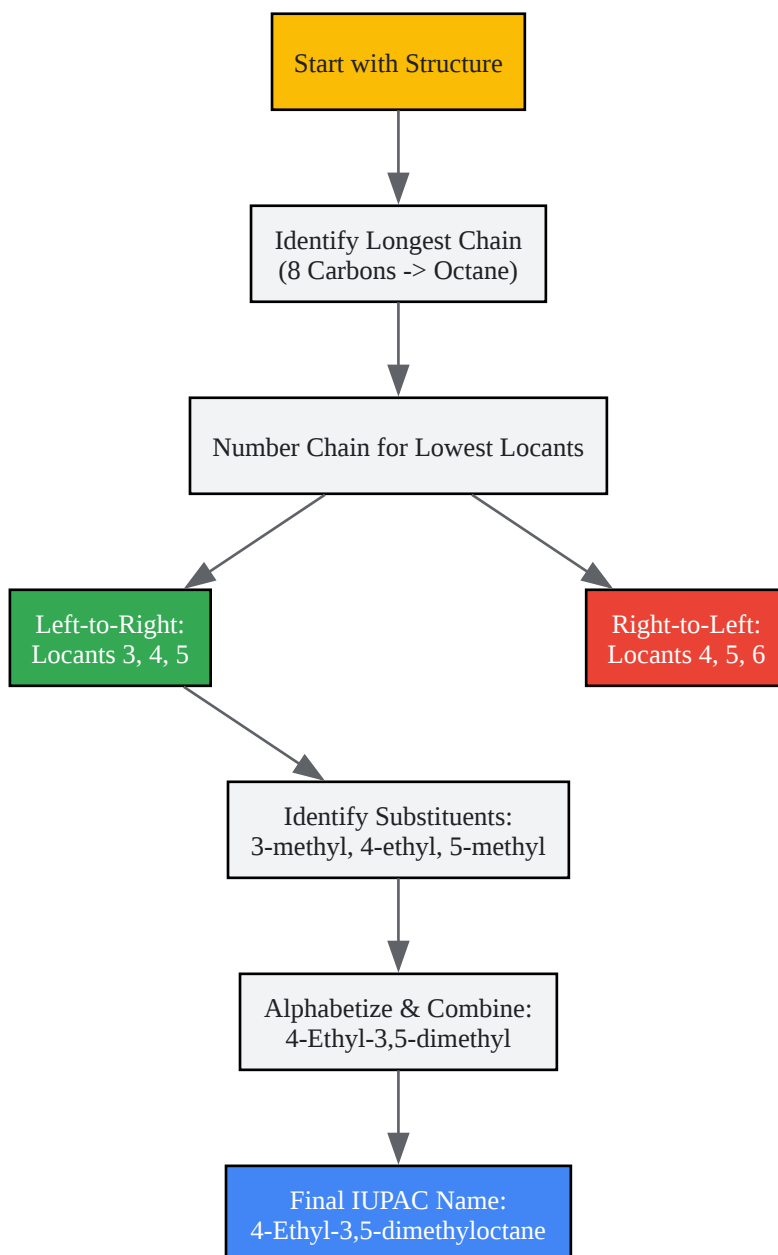
- Alphabetize Substituents: "Ethyl" comes before "methyl".
- Add Locants and Prefixes:
 - Ethyl group at position 4: 4-Ethyl
 - Two methyl groups at positions 3 and 5: 3,5-dimethyl
- Combine with Parent Name: The alphabetized substituents are placed before the parent name "octane".

The resulting IUPAC name is **4-Ethyl-3,5-dimethyloctane**.

Conclusion

A systematic application of the IUPAC nomenclature rules confirms that the name **4-Ethyl-3,5-dimethyloctane** is correct. The process involves identifying the longest carbon chain (octane),

numbering it to provide the lowest locants for the substituents (3, 4, and 5), and arranging the substituent names (ethyl, dimethyl) alphabetically.



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Caption: Logical workflow for IUPAC naming.

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